

A Technical Guide to the Potential Research Applications of 2-Pentyloxy-5-phenylaniline

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Compound of Interest

Compound Name: 2-Pentyloxy-5-phenylaniline

CAS No.: 206761-83-3

Cat. No.: B1349974

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Abstract: **2-Pentyloxy-5-phenylaniline** is a novel molecular entity characterized by a biphenyl scaffold, an amine substituent, and a pentyloxy side chain. While direct research on this specific compound is not extensively documented, its structural motifs are well-established in high-impact research fields. The aminobiphenyl core is a privileged scaffold in medicinal chemistry, frequently associated with kinase inhibition and other targeted therapies.

Concurrently, the electron-rich, conjugated nature of the substituted biphenyl system makes it a prime candidate for applications in organic electronics as a hole-transporting material. This guide provides a comprehensive technical overview of the potential research applications of **2-Pentyloxy-5-phenylaniline**, grounded in the established functions of its core components. We present detailed, field-proven experimental workflows for exploring its utility in both drug discovery and materials science, complete with data interpretation frameworks and logical diagrams to guide researchers in unlocking the potential of this and similar novel compounds.

Part 1: Molecular Profile and Strategic Synthesis

Structural and Physicochemical Rationale

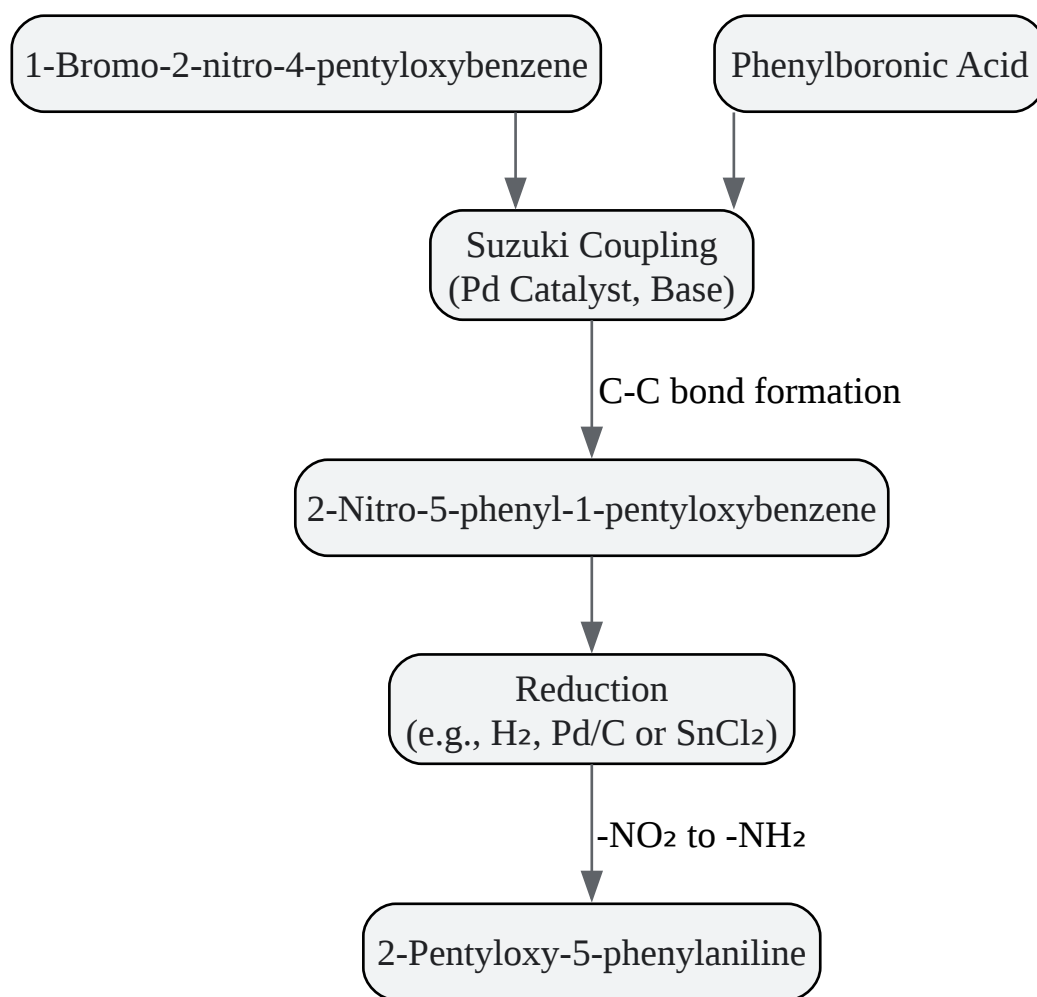
2-Pentyloxy-5-phenylaniline (MW: 255.35 g/mol , Formula: C₁₇H₂₁NO) combines three key structural features that dictate its potential applications:

- **Aminobiphenyl Core:** This scaffold is prevalent in medicinal chemistry, offering a rigid backbone that can be precisely decorated with functional groups to interact with biological targets.^[1] Biphenyl derivatives are known to possess a wide range of pharmacological activities, including anticancer and anti-inflammatory properties.^[1] In the context of 4-aminobiphenyl, this structure has been studied for its DNA adduct formation, highlighting the biological reactivity of this class of compounds.^{[2][3]}
- **Pentyloxy Chain:** This C5 alkoxy group significantly increases the molecule's lipophilicity. In drug design, this can enhance membrane permeability and improve binding affinity within hydrophobic pockets of target proteins. In materials science, alkoxy chains are powerful modulators of solubility, film morphology, and electronic properties in organic semiconductors.^{[4][5]} They can lower the oxidation potential, enhance π -conjugation, and facilitate intramolecular charge transfer.^{[6][7]}
- **Aniline Moiety:** The primary amine ($-\text{NH}_2$) is a versatile chemical handle. It can act as a hydrogen bond donor, a key feature for binding to enzyme active sites. It also serves as a crucial point for synthetic modification, allowing for the generation of diverse chemical libraries for structure-activity relationship (SAR) studies.

Proposed Synthetic Strategy

A robust synthesis is critical for enabling research. A logical and efficient route to **2-Pentyloxy-5-phenylaniline** can be envisioned via a Suzuki-Miyaura cross-coupling reaction, a cornerstone of modern organic synthesis for creating biaryl compounds.

Diagram 1: Proposed Synthetic Workflow



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Caption: Proposed synthetic route via Suzuki coupling and nitro reduction.

Experimental Protocol: Suzuki-Miyaura Coupling & Reduction

- **Reaction Setup:** To a flame-dried Schlenk flask under an argon atmosphere, add 1-bromo-2-nitro-4-pentyloxybenzene (1.0 eq), phenylboronic acid (1.2 eq), a palladium catalyst such as Pd(PPh₃)₄ (0.05 eq), and a base like K₂CO₃ (2.0 eq).
- **Solvent Addition:** Add a degassed solvent mixture, typically toluene/ethanol/water (e.g., 4:1:1 ratio).
- **Reaction:** Heat the mixture to reflux (e.g., 90-100 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC).

- **Workup:** Upon completion, cool the reaction to room temperature, dilute with ethyl acetate, and wash with brine. Dry the organic layer over anhydrous MgSO_4 , filter, and concentrate under reduced pressure.
- **Purification:** Purify the crude intermediate, 2-Nitro-5-phenyl-1-pentyloxybenzene, via column chromatography on silica gel.
- **Reduction:** Dissolve the purified intermediate in a suitable solvent like ethanol or ethyl acetate. Add a reducing agent, such as 10% Palladium on carbon (Pd/C), and subject the mixture to a hydrogen atmosphere (balloon or Parr shaker). Alternatively, use a chemical reductant like tin(II) chloride (SnCl_2).
- **Final Isolation:** Monitor the reduction by TLC. Once complete, filter off the catalyst (if using Pd/C) and concentrate the solvent. Perform a final purification, if necessary, to yield the target compound, **2-Pentyloxy-5-phenylaniline**.^{[8][9]}

Part 2: Application in Medicinal Chemistry - A Scaffold for Kinase Inhibitors

Rationale and Hypothesis

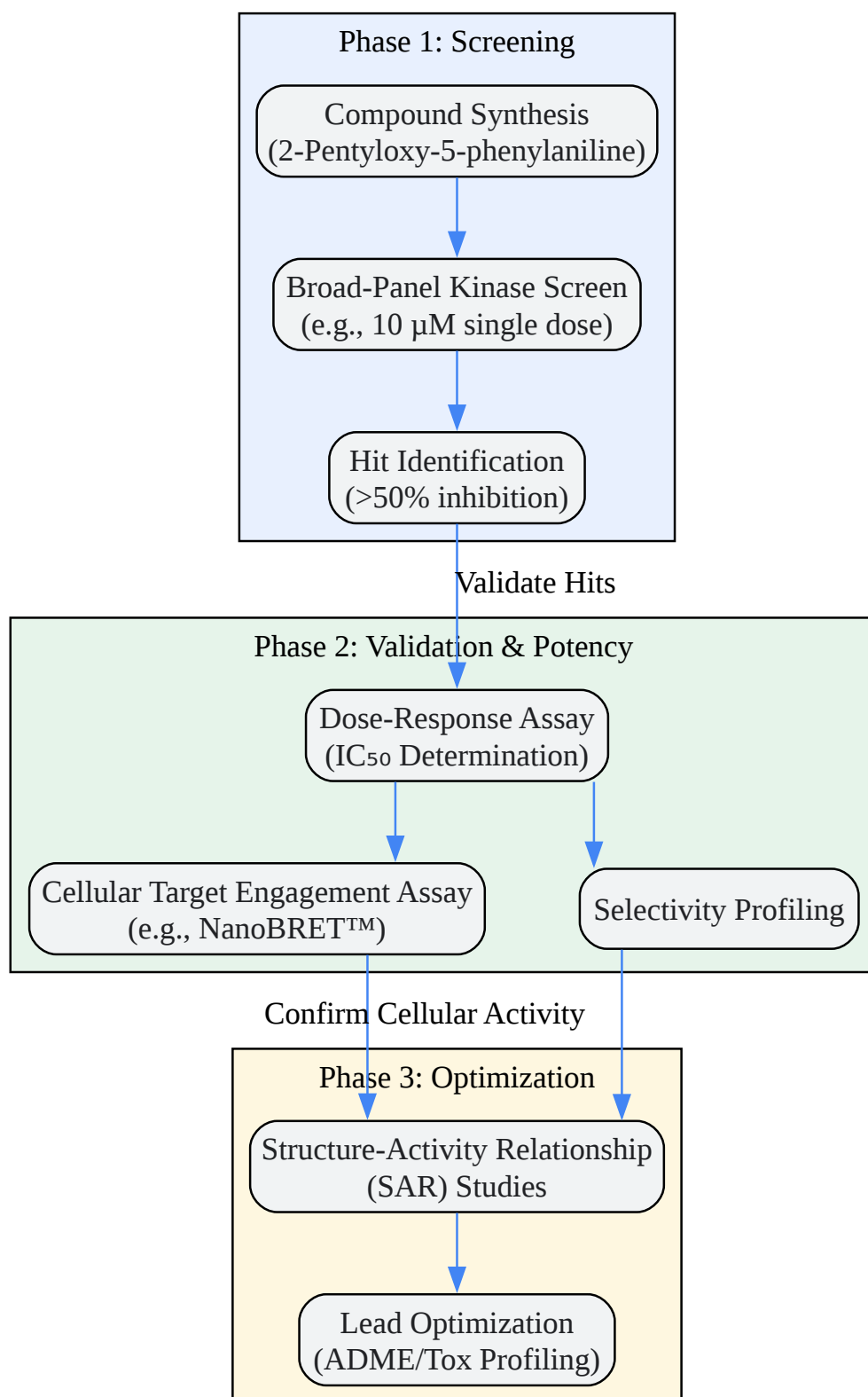
The aminobiphenyl scaffold is a "privileged structure" in drug discovery, particularly for developing kinase inhibitors. The biphenyl moiety can effectively occupy the hydrophobic regions of the ATP-binding pocket, while the amino group can form critical hydrogen bonds with the hinge region of the kinase. The pentyloxy chain can further enhance binding by interacting with adjacent hydrophobic pockets and improve pharmacokinetic properties.

Hypothesis: **2-Pentyloxy-5-phenylaniline** can serve as a foundational scaffold for the development of novel kinase inhibitors for therapeutic applications, such as oncology.

Experimental Workflow for Kinase Inhibitor Profiling

A tiered approach is recommended to efficiently evaluate the compound's potential as a kinase inhibitor.

Diagram 2: Kinase Inhibitor Discovery Workflow



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Caption: A phased workflow for kinase inhibitor discovery and development.

Detailed Protocol: In Vitro Kinase Inhibition Assay (ADP-Glo™)

This protocol describes a common luminescence-based assay to measure kinase activity by quantifying the amount of ADP produced.

- **Compound Preparation:** Prepare a stock solution of **2-Pentyloxy-5-phenylaniline** in 100% DMSO (e.g., 10 mM). Create a serial dilution series (e.g., 11 points) in a kinase assay buffer.
- **Kinase Reaction:** In a 384-well plate, add:
 - 5 µL of the compound dilution (or DMSO for control).
 - 10 µL of a mixture containing the target kinase and its specific substrate peptide.
 - 10 µL of ATP solution to initiate the reaction.
- **Incubation:** Incubate the plate at room temperature for a specified time (e.g., 60 minutes).
- **ADP-Glo™ Reagent:** Add 25 µL of ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP. Incubate for 40 minutes.
- **Kinase Detection Reagent:** Add 50 µL of Kinase Detection Reagent to convert the generated ADP to ATP, which then drives a luciferase reaction. Incubate for 30 minutes.
- **Data Acquisition:** Measure the luminescence signal using a plate reader. The light output is directly proportional to the ADP concentration and thus the kinase activity.
- **Data Analysis:** Plot the percent inhibition against the logarithm of the compound concentration and fit the data to a four-parameter logistic curve to determine the IC₅₀ value.

Data Presentation and Interpretation

Summarize the screening results in a clear, tabular format.

Target Kinase	% Inhibition @ 10 μ M	IC ₅₀ (nM)
EGFR	Data	Data
VEGFR2	Data	Data
SRC	Data	Data
ABL1	Data	Data
...	...	...

Caption: Table for summarizing
kinase inhibition screening and
potency data.

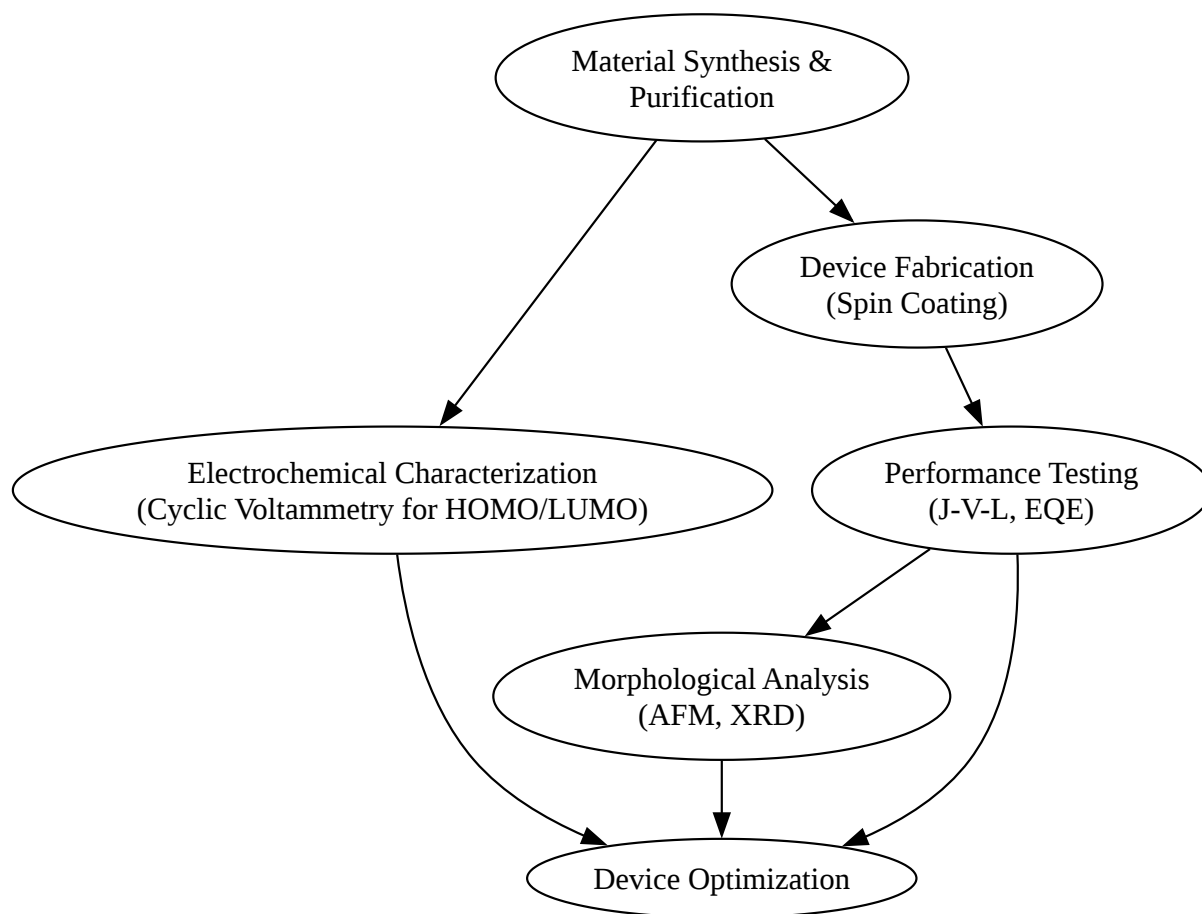
Part 3: Application in Materials Science - A Hole-Transporting Material for OLEDs

Rationale and Hypothesis

The molecular structure of **2-Pentyloxy-5-phenylaniline** is highly conducive to its use in organic electronics. The electron-donating nature of both the amino and pentyloxy groups can raise the Highest Occupied Molecular Orbital (HOMO) energy level, facilitating efficient injection of positive charge carriers (holes) from the anode.^[6] The biphenyl core provides a conjugated pathway for these holes to travel.^{[10][11]} The pentyloxy chain enhances solubility for solution-based device fabrication and can influence the thin-film morphology, which is crucial for device performance.^{[4][12]}

Hypothesis: **2-Pentyloxy-5-phenylaniline** can function as an effective hole-transporting material (HTM) in organic light-emitting diodes (OLEDs), potentially offering advantages in solution processability and device efficiency.

Experimental Workflow for OLED Device Fabrication and Testing



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Caption: Layered architecture of a typical solution-processed OLED.

Data Presentation and Interpretation

Key performance metrics for OLEDs should be tabulated for clear comparison.

Metric	Unit	Value
Turn-on Voltage (at 1 cd/m ²)	V	Data
Maximum Luminance	cd/m ²	Data
Maximum Current Efficiency	cd/A	Data
Maximum External Quantum Eff. (EQE)	%	Data

Caption: Table for summarizing key performance metrics of an OLED device.

Conclusion

2-Pentyloxy-5-phenylaniline stands at the intersection of medicinal chemistry and materials science. Its constituent parts—the privileged aminobiphenyl scaffold and the function-modulating pentyloxy chain—provide a strong, evidence-based rationale for its investigation in two high-impact fields. For drug discovery professionals, it represents a promising starting point for novel kinase inhibitors. For materials scientists, it is an attractive candidate for developing next-generation, solution-processable organic electronic devices. The experimental frameworks provided in this guide offer a clear and logical path for researchers to systematically explore and validate these promising applications.

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